

Application Note & Protocol: Hot Water Extraction of Rhamnan Sulfate from *Monostroma nitidum*

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Compound of Interest

Compound Name: *rhamnan*

Cat. No.: *B1165919*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: *Monostroma nitidum*, an edible green seaweed, is a rich source of bioactive compounds, most notably **rhamnan** sulfate (RS).[1][2] RS is a sulfated polysaccharide primarily composed of L-rhamnose units.[1][3] This macromolecule is found in the cell walls and intercellular spaces of the alga.[1][2] Hot water extraction is a common and effective method to solubilize and isolate RS from the raw seaweed material.[1][2][4]

The extracted **rhamnan** sulfate exhibits a wide range of significant biological activities, including antiviral, anticoagulant, antithrombotic, anti-inflammatory, and anti-hypercholesterolemic effects.[1][2][3][4] Its mechanism of action, particularly in antiviral applications, often involves the inhibition of viral adsorption and entry into host cells.[3][5] This document provides detailed protocols for the hot water extraction and subsequent purification of **rhamnan** sulfate from *Monostroma nitidum*, summarizes key quantitative data from published studies, and illustrates the experimental workflow and relevant biological pathways.

Experimental Protocols

Protocol 1: General Hot Water Extraction and Crude Precipitation

This protocol outlines the fundamental steps for extracting and obtaining crude **rhamnan** sulfate.

Materials:

- Dried *Monostroma nitidum* powder
- Distilled water (H₂O)
- Ethanol (EtOH)
- Centrifuge and appropriate tubes
- Filtration apparatus (e.g., Celite 545)
- Vacuum dryer or freeze-dryer

Methodology:

- Extraction:
 - Suspend the dried *Monostroma nitidum* powder in distilled water. While various ratios are used, a common starting point is 8.0 g of powder in a sufficient volume of water.[\[6\]](#)[\[7\]](#)
 - Heat the suspension to boiling and maintain for a specified duration. Some protocols use boiling water, while others specify lower temperatures (e.g., 60°C) for several hours.[\[8\]](#)[\[9\]](#)
 - Cool the extract to room temperature.
- Clarification:
 - Centrifuge the aqueous extract (e.g., at 13,000 x g for 20 minutes) to pellet solid debris.[\[9\]](#)[\[10\]](#)
 - Filter the supernatant through a clarifying agent such as Celite 545 to remove fine particulates.[\[9\]](#)[\[10\]](#)
- Precipitation:

- Add 2 volumes of ethanol to the clarified filtrate while stirring to precipitate the crude polysaccharide.[9]
- Allow the precipitate to form, then collect it by centrifugation.
- Drying:
 - Dry the collected precipitate in vacuo or via freeze-drying to obtain the crude **rhamnan** sulfate extract.[5][9] From 8.0 g of starting powder, a yield of approximately 2.0 g of crude extract can be expected.[6][7]

Protocol 2: Purification by Anion-Exchange Chromatography

This protocol is for the purification of **rhamnan** sulfate from the crude extract based on its negative charge, which is conferred by the sulfate groups.

Materials:

- Crude **rhamnan** sulfate extract
- Anion-exchange chromatography column (e.g., Cellufine A-200 or a Q-column)[5][6]
- Binding buffer (e.g., H₂O or a low-salt buffer)
- Elution buffer (e.g., solutions of increasing NaCl or KCl concentration, such as 2 M KCl with 7 M urea)[5]
- Dialysis tubing (with appropriate molecular weight cut-off)
- Freeze-dryer
- Phenol-H₂SO₄ reagent for sugar detection

Methodology:

- Enzymatic Pre-treatment (Optional but Recommended):

- To remove protein contamination, dissolve the crude extract (e.g., 4 g in 300 mL of H₂O) and treat with a protease such as actinase E at 50°C for 16 hours.[5]
- Column Loading:
 - Dissolve the crude (or pre-treated) extract in the binding buffer.
 - Apply the solution to a pre-equilibrated anion-exchange column.[1][2]
- Elution:
 - Wash the column with the binding buffer to remove unbound neutral polysaccharides.
 - Elute the bound sulfated polysaccharides using a stepwise or linear gradient of increasing salt concentration (e.g., NaCl or KCl).[1][2]
- Fraction Collection and Analysis:
 - Collect fractions and test for the presence of carbohydrates using the phenol-H₂SO₄ method.[5]
 - Pool the fractions that test positive for sulfated polysaccharides.
- Desalting and Lyophilization:
 - Place the pooled fractions in dialysis tubing and dialyze extensively against distilled water to remove the high concentration of salt from the elution buffer.[5]
 - Freeze-dry (lyophilize) the dialyzed solution to obtain highly purified **rhamnan** sulfate.[5]
This step can yield approximately 1.24 g of purified RS from 2.0 g of crude extract.[6][11]

Data Summary

Table 1: Extraction Yields of Rhamnan Sulfate (RS) from *M. nitidum*

Starting Material	Product	Yield (% w/w)	Reference
Dried Powder	Crude Extract	25.0%	[6] [7] [11]
Crude Extract	Purified RS	62.0%	[6] [11]
Dried Powder	Purified RS	15.0%	[6] [11]
Dried Powder	Purified RS	3.5%	[10] [12]

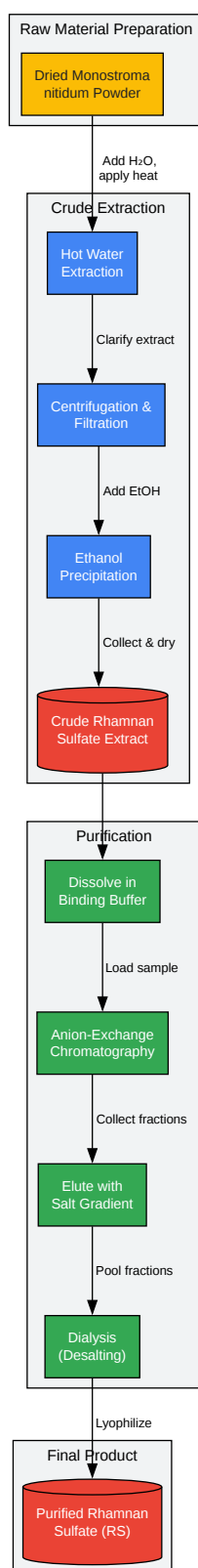
Table 2: Chemical Composition and Properties of Purified Rhamnan Sulfate

Parameter	Value	Reference
Total Carbohydrate	59 ± 9%	[6] [11]
67.2%	[10] [12]	
Sulfate Content	31 ± 4%	[6] [11]
~25%	[1] [2] [3]	
24.7%	[12]	
22.7% (Native)	[10]	
Uronic Acid	11.8%	[10] [12]
Molecular Weight	560 kDa	[5]
630 kDa	[10]	
Monosaccharide Ratio	Rha:Man:GlcA:Glc:Gal:Xyl = 1:0.02:0.06:0.10:0.02:0.08	[6] [11]
(Relative to Rhamnose)	Rha:GlcA:Xyl:Glc:Gal = 7.0:1.0:0.5:0.1:0.5	[12]

Table 3: In Vitro Antiviral Activity of Rhamnan Sulfate

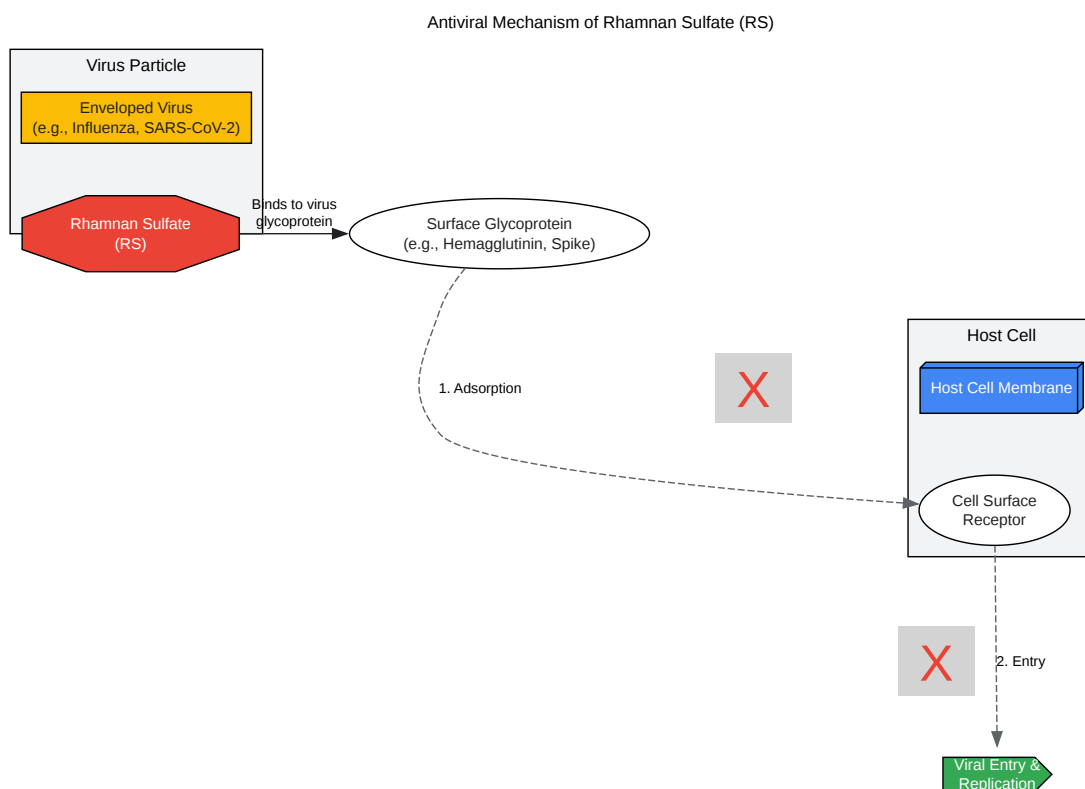
Virus	Type	Assay	IC ₅₀ / EC ₅₀	Reference
SARS-CoV-2 (wt)	Enveloped	S-Protein Binding	IC ₅₀ : 1.6 ng/mL	[6][7]
SARS-CoV-2 (wt)	Enveloped	Pseudovirus Neutralization	IC ₅₀ : 2.39 µg/mL	[7]
SARS-CoV-2 (delta)	Enveloped	Pseudovirus Neutralization	IC ₅₀ : 1.66 µg/mL	[7]
Influenza A Virus (IFV)	Enveloped	Plaque Reduction	EC ₅₀ : 3.7 ± 0.29 µg/mL	[5]
Herpes Simplex Virus 1 (HSV-1)	Enveloped	Plaque Reduction	EC ₅₀ : 55 ± 1.1 µg/mL	[5]
Human Coronavirus (229E)	Enveloped	CPE Reduction	EC ₅₀ : 180 ± 13 µg/mL	[5]
Adenovirus	Non-enveloped	CPE Reduction	>10,000 µg/mL	[5]
Poliovirus	Non-enveloped	CPE Reduction	>10,000 µg/mL	[5]

Visualizations: Workflows and Mechanisms



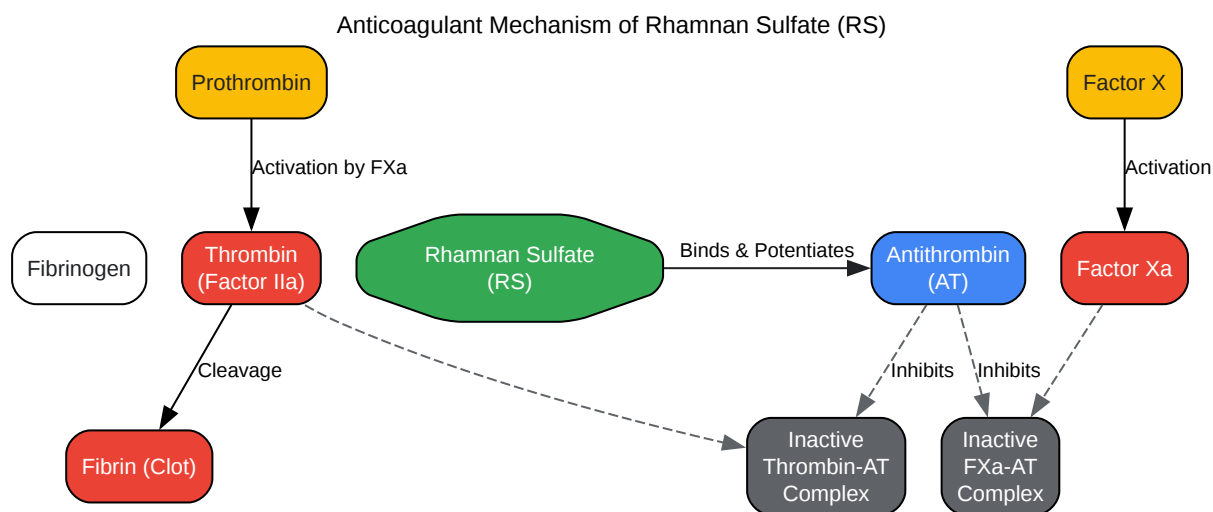
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Caption: Workflow for the extraction and purification of **rhamnan** sulfate.



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Caption: **Rhamnan** sulfate inhibits enveloped viruses by blocking adsorption and entry.



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